

Technical Guide: 4-Bromo-6-methylnicotinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-6-methylnicotinic acid

CAS No.: 1060805-96-0

Cat. No.: B1374751

[Get Quote](#)

Core Identity & Synthetic Utility in Medicinal Chemistry

Executive Summary

4-Bromo-6-methylnicotinic acid (CAS: 1060805-96-0) serves as a high-value scaffold in the design of kinase inhibitors and GPCR ligands.^[1] Its structural utility lies in its orthogonal reactivity: the C4-bromine atom provides a handle for cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), while the C3-carboxylic acid functions as a stable anchor for amide coupling or heterocycle formation. The C6-methyl group adds lipophilicity and offers a site for late-stage metabolic tuning or benzylic oxidation.

This guide details the physiochemical profile, validated synthetic routes, and strategic application of this intermediate in drug discovery.

Part 1: Chemical Identity & Physiochemical Profile

Property	Specification
Chemical Name	4-Bromo-6-methylpyridine-3-carboxylic acid
CAS Number (Acid)	1060805-96-0
CAS Number (Methyl Ester)	886372-03-8
Molecular Formula	C ₇ H ₆ BrNO ₂
Molecular Weight	216.03 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DMSO, DMF, MeOH; sparingly soluble in water
pKa (Calculated)	~3.5 (Carboxylic acid), ~2.5 (Pyridine N)
LogP	~1.8 (Predicted)

Structural Insight: The presence of the bromine at the 4-position, adjacent to both the pyridine nitrogen and the electron-withdrawing carboxylic acid, makes this position highly activated for S_NAr reactions and oxidative addition by palladium catalysts.

Part 2: Synthetic Access (The "How-To")

While the acid is commercially available, high-purity synthesis is often required in-house to avoid expensive vendor markups or to generate the ester intermediate for easier handling.

Validated Protocol: Dehydroxy-Bromination Route

The most robust synthesis begins with methyl 4-hydroxy-6-methylnicotinate (derived from Hantzsch-type synthesis or commercially sourced).

Step 1: Bromination (POBr₃)

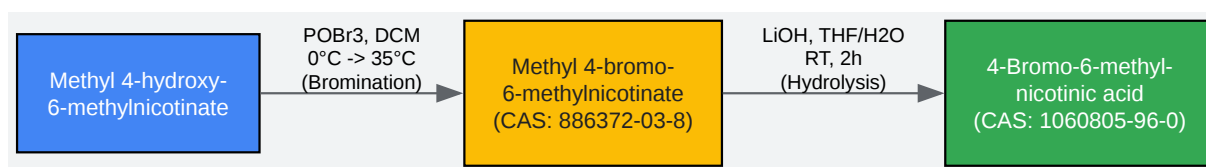
- Reagents: Methyl 4-hydroxy-6-methylnicotinate (1.0 eq), POBr₃ (1.5 eq), DCM or Toluene.
- Conditions: 0°C to 35°C (mild heat prevents decomposition).

- Mechanism: Conversion of the pyridone tautomer to the reactive bromo-pyridine.
- Critical Note: Quenching POBr₃ requires extreme caution. Use solid NaHCO₃ followed by slow addition of water/ethanol at 0°C to manage exotherm and HBr evolution.

Step 2: Hydrolysis (Ester to Acid)

- Reagents: LiOH (2.0 eq) in THF/Water (3:1).
- Conditions: RT for 2–4 hours.
- Workup: Acidify carefully to pH 3–4 with 1N HCl to precipitate the free acid. Avoid strong acidification (pH < 1) to prevent forming the water-soluble hydrochloride salt.

Visualization: Synthetic Workflow



[Click to download full resolution via product page](#)

Figure 1: Step-wise synthesis from the hydroxy-pyridine precursor.

Part 3: Chemoselectivity & Functionalization Strategies

The value of **4-bromo-6-methylnicotinic acid** lies in its ability to act as a divergent "hub" molecule.

The C4-Bromo "Handle" (Cross-Coupling)

The C4 position is sterically congested but electronically activated.

- Suzuki-Miyaura: Excellent partner for aryl/heteroaryl boronic acids.

- Catalyst Recommendation: Pd(dppf)Cl_2 or $\text{Pd(PPh}_3)_4$ are standard. For sterically hindered partners, switch to $\text{Pd}_2\text{dba}_3/\text{XPhos}$.
- Base: K_2CO_3 or Cs_2CO_3 (anhydrous conditions preferred to prevent protodebromination).
- **SNAr Displacement:** The bromine can be displaced by amines or alkoxides, though this often requires high temperatures or microwave irradiation due to the electron-rich methyl group at C6 slightly deactivating the ring compared to unsubstituted pyridines.

The C3-Carboxylic Acid "Anchor" (Amide Coupling)

Used to attach the scaffold to the rest of the pharmacophore.

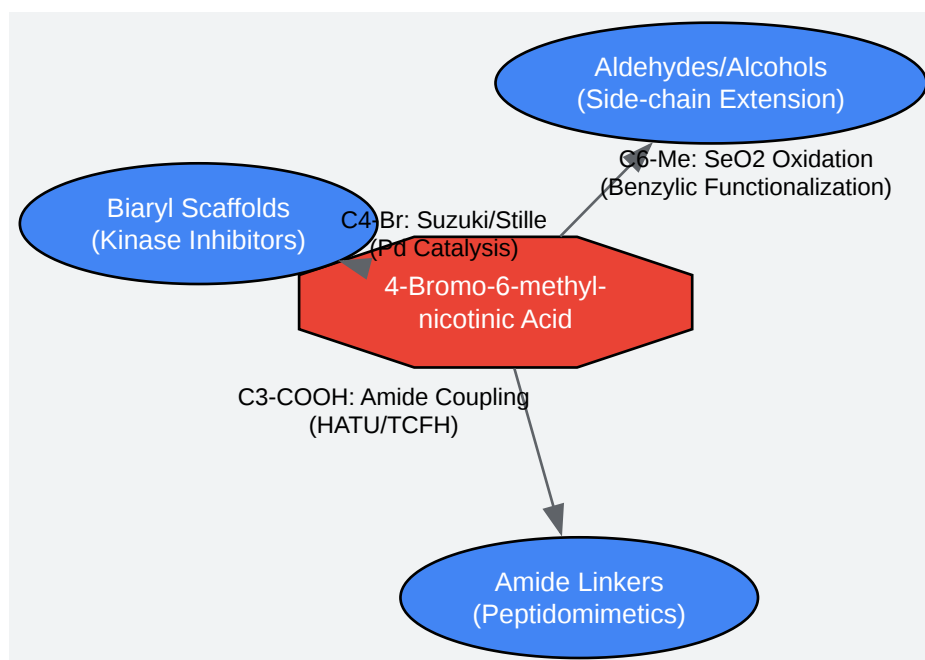
- Activation: Standard HATU/DIEA conditions work well.
- Recent Innovation: Use of TCFH (Tetramethylchloroformamidinium hexafluorophosphate) and NMI (N-methylimidazole) has been shown to drive difficult couplings with electron-deficient anilines (see Case Study below).

The C6-Methyl "Tail" (Late-Stage Oxidation)

The methyl group is benzylic-like.

- SeO_2 Oxidation: Converts the methyl to an aldehyde ($-\text{CHO}$), allowing for reductive amination.
- Radical Halogenation: NBS/AIBN can install a bromomethyl group for alkylation reactions.

Visualization: Divergent Reactivity Map



[Click to download full resolution via product page](#)

Figure 2: Orthogonal reactivity channels available on the scaffold.

Part 4: Medicinal Chemistry Applications (Case Study)

Application: Synthesis of Biaryl Amides (Kinase Inhibition) Source: World Intellectual Property Organization (WO2024211834A1)

In a recent patent disclosure, **4-bromo-6-methylnicotinic acid** was utilized to synthesize inhibitors targeting specific ATPase domains.

Experimental Protocol (Amide Coupling):

- Dissolution:** **4-Bromo-6-methylnicotinic acid** (1.0 eq) is dissolved in NMP (N-Methyl-2-pyrrolidone).
- Activation:** TCFH (1.5 eq) and NMI (4.0 eq) are added. This specific coupling system is chosen over HATU to minimize racemization (if chiral centers are present) and enhance yield with unreactive heteroaryl amines.

- Addition: The amine partner (e.g., 6-(pyridin-4-yl)thiazolo[4,5-b]pyridin-2-amine) is added.[2]
- Reaction: Stir at Room Temperature overnight.
- Outcome: The resulting amide retains the C4-bromide, which is subsequently reacted via Suzuki coupling to build the final tricyclic core.

Why this matters: This sequence demonstrates the stability of the C4-bromo motif during standard amide coupling conditions, validating its role as a robust building block.

Part 5: Handling & Safety

- Hazard Classification: Irritant (Skin/Eye/Respiratory).
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The acid is stable, but the methyl ester (if used) is prone to hydrolysis if exposed to moisture over long periods.
- Incompatibility: Strong oxidizing agents. Avoid contact with strong bases unless hydrolysis is intended.

References

- EnamineStore. (2024).[3] 4-bromo-6-methylpyridine-3-carboxylic acid Product Data. Retrieved from
- Royal Society of Chemistry. (2020). Electronic Supplementary Information: Synthesis of methyl 4-bromo-6-methylnicotinate. Retrieved from
- Google Patents. (2024). WO2024211834A1 - Biaryl derivatives and related uses. Retrieved from
- Sigma-Aldrich. (2024). Methyl 4-bromo-6-methylnicotinate Product Sheet. Retrieved from
- BenchChem. (2024). Synthesis and Properties of Methyl 4-bromo-6-methylnicotinate. Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 926016-42-4, 1-(4,6-Dimethylpyrimidin-2-yl)-5-methyl-1H-pyrazole-3-carboxylic Acid-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [accelachem.com]
- 2. WO2024211834A1 - Biaryl derivatives and related uses - Google Patents [patents.google.com]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [Technical Guide: 4-Bromo-6-methylnicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1374751/docs#technical-guide-4-bromo-6-methylnicotinic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)